Substituted Isothiazoles: A Technical Guide to Synthesis, Reactivity, and Application

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Compound of Interest

Compound Name:	*3-Cyclopropylisothiazole-5-carboxylic acid*
Cat. No.:	*B13328776*

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Executive Summary & Structural Significance

The isothiazole ring (1,2-thiazole) represents a distinct chemical space within the azole family, characterized by the 1,2-relationship between sulfur and nitrogen.[1] Unlike its 1,3-isomer (thiazole), the isothiazole core possesses a unique electron density profile that influences both its metabolic stability and its reactivity profile in late-stage functionalization.

This guide moves beyond basic heterocyclic chemistry to address the critical challenges researchers face:

- Synthetic Accessibility: Overcoming the historical difficulty of forming the N–S bond.
- Medicinal Pharmacophores: Leveraging the scaffold for GPCR modulation (e.g., Ziprasidone).
- Industrial Toxicology: Understanding the electrophilic mechanism of isothiazolinone biocides.

Synthetic Architectures: From Classical to Modern

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The construction of the isothiazole nucleus has evolved from harsh oxidative cyclizations to elegant, atom-economic cascades.

Strategic Disconnections

- Type A (Bond Formation: N–S): The most common route.[1] Involves oxidative closure of

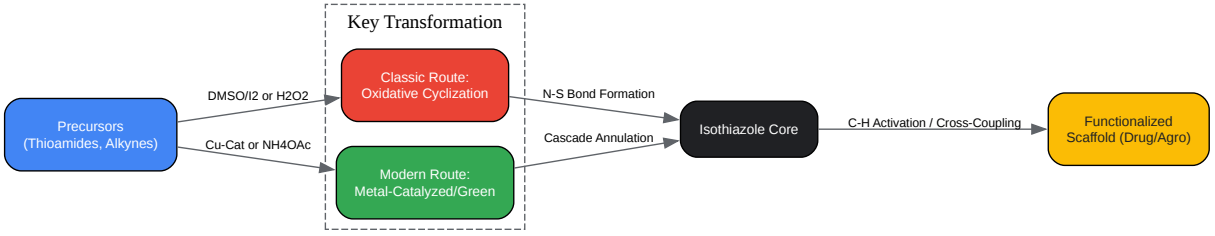
  -amino thiones or thioamides.

- Type B (Bond Formation: C–N/C–S): Cycloaddition strategies, often using nitrile sulfides.

- Type C (Functionalization): Metal-catalyzed cross-coupling of pre-formed halogenated isothiazoles.

Visualization: Synthetic Pathways

The following diagram illustrates the logical flow of isothiazole construction, contrasting classical oxidative routes with modern metal-catalyzed C-H activation.



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Figure 1: Strategic disconnections for Isothiazole synthesis comparing oxidative cyclization and modern cascade annulation.

Detailed Experimental Protocol: Metal-Free "Green" Synthesis

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Context: While copper-catalyzed methods are popular, trace metal contamination is a concern in pharmaceutical intermediates. The following protocol utilizes a metal-free, oxidative

annulation strategy, highly cited for its robustness and scalability (Shukla et al., Org. Lett. 2016).[2]

Protocol: Synthesis of 3,5-Disubstituted Isothiazoles

Objective: Synthesis of 3-phenyl-5-methylisothiazole-4-carboxylate derivatives.

Reagents & Materials:

- Substrate:

  -ketodithioester or

  -ketothioamide (1.0 equiv).

- Nitrogen Source: Ammonium Acetate (

) (2.0 - 3.0 equiv).

- Solvent: Dimethyl Sulfoxide (DMSO) (Acts as both solvent and mild oxidant).

- Atmosphere: Open air (Aerobic oxidation).

Step-by-Step Methodology:

- Charge: In a 25 mL round-bottom flask equipped with a magnetic stir bar, dissolve the

  -ketodithioester (1.0 mmol) in DMSO (3.0 mL).

- Add Nitrogen Source: Add

  (2.0 mmol) in a single portion.

- Reaction: Heat the mixture to 100 °C in an oil bath. The reaction vessel should remain open to the atmosphere to facilitate oxidative dehydrogenation.

- Monitoring: Stir for 2–4 hours. Monitor via TLC (eluent: EtOAc/Hexane 1:4) until the starting thioester is consumed.

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- Work-up:
  - Cool the reaction mixture to room temperature.
  - Pour into ice-cold water (20 mL) and extract with Ethyl Acetate (

    mL).
  - Wash combined organic layers with brine, dry over anhydrous

    , and concentrate under reduced pressure.
- Purification: Purify the crude residue via silica gel column chromatography to afford the target isothiazole.

Self-Validating Check: The formation of the isothiazole ring is confirmed by the disappearance of the S–H/C=S signals in NMR and the appearance of the characteristic aromatic isothiazole carbon signals (

ppm for C-3/C-5).

Medicinal Chemistry: The Piperazinyl-Benzoisothiazole Pharmacophore

The isothiazole ring is not merely a linker; it is a critical bioisostere that modulates lipophilicity and metabolic stability.

Case Study: Ziprasidone & Lurasidone

These atypical antipsychotics utilize a benzo[d]isothiazole moiety fused to a piperazine ring.

Mechanism of Action:

- High Affinity Antagonism: 5-HT

  (Serotonin) and D

  (Dopamine) receptors.
- Differentiation: Ziprasidone exhibits a higher 5-HT

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/D

affinity ratio compared to traditional agents, reducing Extrapyramidal Symptoms (EPS). It also acts as a partial agonist at 5-HT

, contributing to anxiolytic effects.

Quantitative Data: Receptor Affinity Profile (values)

Table 1: Comparative Binding Affinities (nM) of Isothiazole-based Antipsychotics

Receptor Target	Ziprasidone (nM)	Lurasidone (nM)	Physiological Role
5-HT	0.42	0.5	Reduces EPS, improves negative symptoms
D	4.8	1.7	Antipsychotic efficacy (positive symptoms)
5-HT	3.4 (Agonist)	6.4 (Partial Agonist)	Anxiolytic/Antidepressant effects
5-HT	1.3	415	Weight gain regulation (Low affinity is better)
H	47	>1000	Sedation/Weight gain (Low affinity is better)

Data aggregated from receptor binding databases and FDA pharmacology reviews.

Industrial Toxicology: Isothiazolinones

While isothiazoles are therapeutic scaffolds, their oxidized derivatives, Isothiazolinones (e.g., Methylisothiazolinone - MIT, Chloromethylisothiazolinone - CMIT), are potent biocides used in cosmetics and industrial water treatment.

Mechanism of Toxicity (Sensitization)

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The biological activity—and toxicity—of isothiazolinones stems from their electrophilic nature. They act as potent sensitizers by modifying skin proteins.

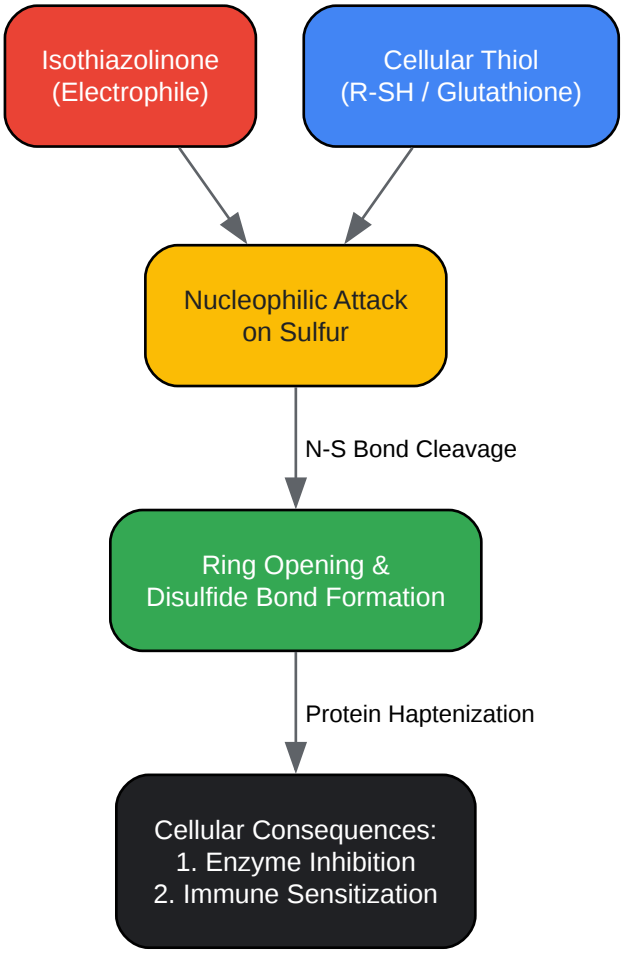
The Pathway:

- Penetration: The lipophilic isothiazolinone penetrates the cell membrane.
- Nucleophilic Attack: Cellular thiols (e.g., Glutathione, Cysteine residues on proteins) attack the sulfur atom of the N–S bond.
- Ring Opening: The N–S bond cleaves, forming a mixed disulfide adduct.
- Consequence: Depletion of glutathione (oxidative stress) and haptenization of proteins (immune response/dermatitis).

Visualization: Biocide Mechanism

The following diagram details the electrophilic ring-opening mechanism responsible for both biocidal efficacy and contact dermatitis.

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Figure 2: Mechanism of Action for Isothiazolinone Biocides showing thiol-mediated ring opening.

References

- Recent Advances in the Synthesis and Reactivity of Isothiazoles.Adv. Synth. Catal. (2019/2025).
- Synthesis of 3,5-disubstituted/annulated isothiazoles

  -ketodithioesters.Org. Lett. (2016).
- Isothiazolinone Biocides: Chemistry, Biological, and Toxicity Profiles.Molecules (2020).

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- Ziprasidone: Receptor-binding properties and real-world psychiatric practice.Am. J. Health-Syst. Pharm. (2005).[3]
- A Review on Isothiazoles and their Derivatives: Synthesis, Reactions and Pharmaceutical Importance.Med. & Analy. Chem. Int. J. (2019).

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Sources

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. Isothiazole synthesis [organic-chemistry.org]
- 3. researchgate.net [researchgate.net]
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